

An In-depth Technical Guide to the Molecular Weight of Methyl 13-iodotridecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 13-iodotridecanoate

Cat. No.: B15279452

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This guide provides a detailed breakdown of the molecular weight of **Methyl 13-iodotridecanoate**, a compound of interest to researchers and scientists in the field of drug development and chemical analysis.

Molecular Composition and Weight

The molecular formula for **Methyl 13-iodotridecanoate** is $C_{14}H_{27}IO_2$. Its molecular weight is derived from the sum of the atomic weights of its constituent atoms. The standard atomic weights for these elements are:

- Carbon (C): 12.011 amu[1]
- Hydrogen (H): 1.008 amu[2][3][4]
- Iodine (I): 126.904 amu[5][6][7]
- Oxygen (O): 15.999 amu[8][9][10]

The calculated molecular weight is presented in the table below, offering a clear and structured summary of the quantitative data.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	14	12.011	168.154
Hydrogen	H	27	1.008	27.216
Iodine	I	1	126.904	126.904
Oxygen	O	2	15.999	31.998
Total	354.272			

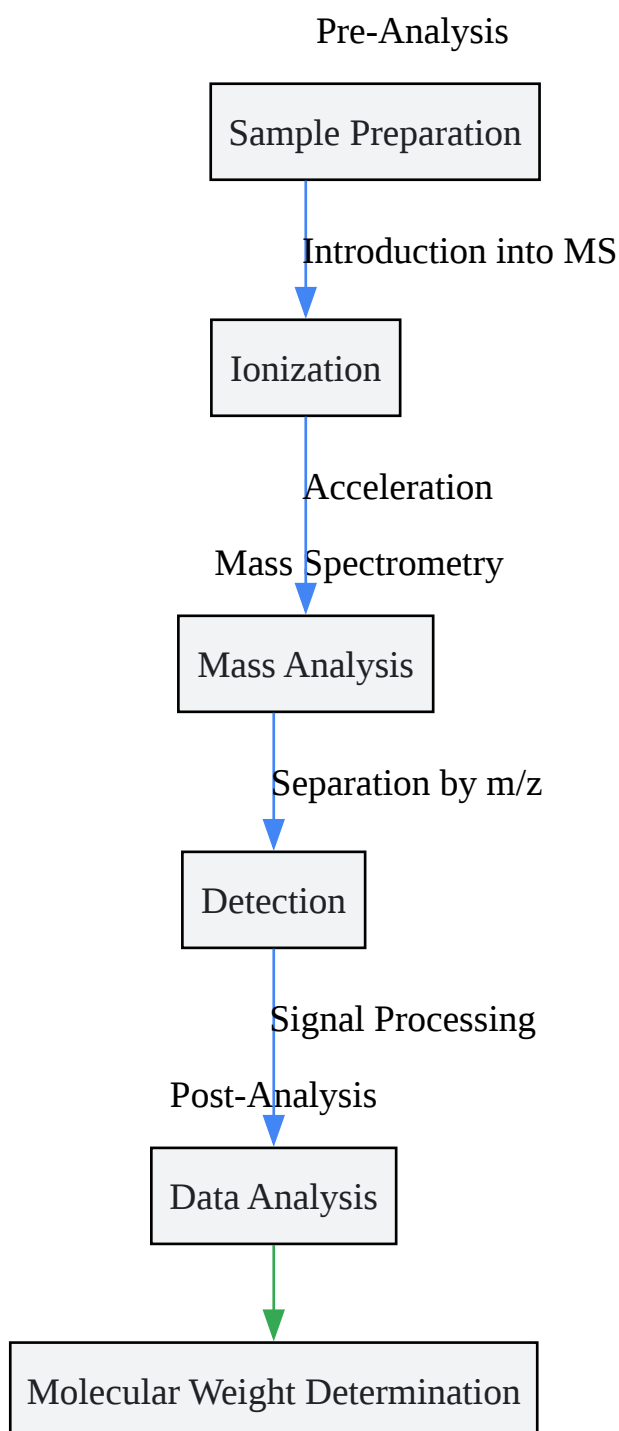
Experimental Determination of Molecular Weight

The molecular weight of a compound like **Methyl 13-iodotridecanoate** is typically determined experimentally using mass spectrometry. This technique provides a highly accurate measurement of the mass-to-charge ratio of ionized molecules.

- **Sample Preparation:** A dilute solution of **Methyl 13-iodotridecanoate** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. An ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), is used to generate gas-phase ions of the molecule.
- **Mass Analysis:** The generated ions are then accelerated into a mass analyzer. The analyzer, which can be a time-of-flight (TOF), quadrupole, or ion trap, separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion of **Methyl 13-iodotridecanoate**, allowing for the precise determination of its molecular weight.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the molecular weight of a chemical compound using mass spectrometry.



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Workflow for Molecular Weight Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight of Methyl 13-iodotridecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15279452#methyl-13-iodotridecanoate-molecular-weight]

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